

Personal protective equipment for handling 2-Ethylbutyric acid

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2-Ethylbutyric acid

Cat. No.: B031108

Get Quote

Essential Safety and Handling Guide for 2- Ethylbutyric Acid

This guide provides immediate safety, operational, and disposal protocols for laboratory personnel, researchers, and drug development professionals handling **2-Ethylbutyric acid**. Adherence to these procedures is critical for ensuring personal safety and regulatory compliance.

Chemical Identifier:

Name: 2-Ethylbutyric acid

• CAS Number: 88-09-5

Molecular Formula: C₆H₁₂O₂

Hazard Summary: **2-Ethylbutyric acid** is a combustible liquid that is toxic upon dermal contact.[1] It is known to cause significant skin and eye irritation and may lead to organ damage with repeated or prolonged exposure.[1][2][3] The target organs include the blood, liver, and kidneys.[2][3]

Personal Protective Equipment (PPE) Requirements



The following personal protective equipment is mandatory when handling **2-Ethylbutyric acid** to minimize exposure and ensure safety.

| PPE Category | Specification |
|-------------------------|---|
| Eye and Face Protection | Chemical safety goggles are required. In situations with a higher risk of splashing, a face shield should be worn in addition to goggles. This complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][5] |
| Hand Protection | Wear appropriate chemical-resistant gloves to prevent skin contact.[4] While specific breakthrough times are not detailed in the provided results, nitrile or latex gloves are commonly used. Always inspect gloves for integrity before use and change them immediately if contaminated. |
| Body Protection | A lab coat or apron is required.[6] For more extensive handling, wear appropriate protective clothing to prevent any possibility of skin exposure.[4] Contaminated clothing must be removed and washed before reuse.[4][5] |
| Respiratory Protection | Work should be conducted in a well-ventilated area or under a chemical fume hood.[4][5] If ventilation is inadequate or if irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK (EN14387)) should be used.[3] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed. |

Operational and Disposal Plan



Step 1: Pre-Handling Preparations

- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[5]
- Verify that the work area, preferably a chemical fume hood, is clean and operational.
- Assemble all necessary materials, including 2-Ethylbutyric acid, other reagents, and required equipment.
- Confirm the availability of spill cleanup materials, such as an inert absorbent (e.g., sand, diatomite, or universal binder).[4][5]
- Don the required personal protective equipment as specified in the table above.

Step 2: Handling 2-Ethylbutyric Acid

- Handle 2-Ethylbutyric acid in a well-ventilated area, ideally within a chemical fume hood, to minimize inhalation of vapors.[4][5]
- Avoid direct contact with skin, eyes, and clothing.[5]
- Keep the container tightly closed when not in use.[4]
- Keep the chemical away from heat, sparks, and open flames as it is a combustible liquid.[1]
 [4][5]
- After handling, wash hands and any exposed skin thoroughly with soap and water.[1][4]

Step 3: Spill and Emergency Procedures

- Minor Spill:
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert material like dry sand or earth.[4]




- Collect the absorbed material and place it into a designated, labeled chemical waste container.[4]
- o Clean the spill area with soap and water.
- Major Spill or Exposure:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[4]
 - Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[4][5]
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration. Seek immediate medical attention.[4]
 - Ingestion: Do NOT induce vomiting. If the person is conscious, give 2-4 cupfuls of water or milk. Seek immediate medical attention.[4]

Step 4: Waste Disposal

- All waste containing 2-Ethylbutyric acid, including empty containers and contaminated absorbent materials, must be treated as hazardous waste.
- Store waste in a tightly sealed and properly labeled container.
- Dispose of all chemical waste in accordance with federal, state, and local regulations. This should be done through an approved waste disposal facility.[5] Do not mix with other waste materials.

Safe Handling Workflow





Click to download full resolution via product page

Caption: Workflow for the safe handling and disposal of 2-Ethylbutyric acid.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. 2-乙基丁酸 99% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 2-エチル酪酸 99% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 2-Ethylbutyric acid (88-09-5)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- 6. kmpharma.in [kmpharma.in]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Ethylbutyric acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031108#personal-protective-equipment-for-handling-2-ethylbutyric-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com